

7-Bromo-4-chloro-8-methylquinoline molecular structure and weight

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Compound of Interest

Compound Name: 7-Bromo-4-chloro-8-methylquinoline

Cat. No.: B1371734

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Technical Guide: 7-Bromo-4-chloro-8-methylquinoline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the molecular structure and key physicochemical properties of **7-Bromo-4-chloro-8-methylquinoline**, a halogenated quinoline derivative of interest in medicinal chemistry and drug discovery.

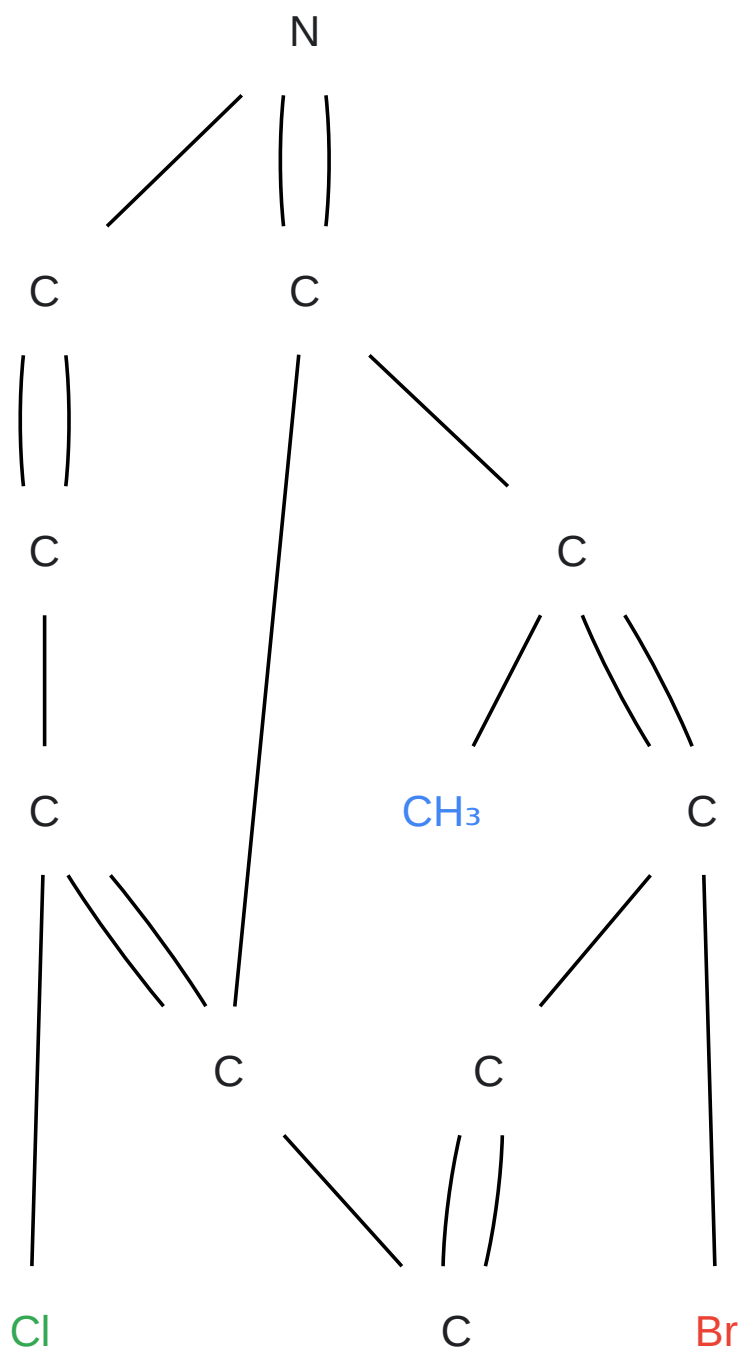
Core Molecular Data

The fundamental properties of **7-Bromo-4-chloro-8-methylquinoline** are summarized below. This data is essential for experimental design, analytical method development, and computational modeling.

| Property | Value | Source |
|-------------------|--------------------------------------|--------|
| Molecular Formula | C ₁₀ H ₇ BrClN | [1] |
| Molecular Weight | 256.53 g/mol | [1] |
| CAS Number | 1189106-50-0 | [1] |
| Physical Form | Solid | |
| InChI Key | UPJFHRDSKRYSLG-UHFFFAOYSA-N | [2] |
| Canonical SMILES | <chem>Cc1c(Br)ccc2c(Cl)ccnc12</chem> | |

Molecular Structure

The two-dimensional chemical structure of **7-Bromo-4-chloro-8-methylquinoline** is depicted below. The quinoline core is substituted with a bromine atom at the 7-position, a chlorine atom at the 4-position, and a methyl group at the 8-position.



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Molecular structure of **7-Bromo-4-chloro-8-methylquinoline**.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific synthesis and analysis of **7-Bromo-4-chloro-8-methylquinoline** are not readily available in the public domain. However, general synthetic strategies for related quinoline derivatives often involve multi-step reactions. For instance, the synthesis of substituted quinolines can be achieved through methods like the Combes quinoline synthesis or metal-catalyzed cross-coupling reactions to introduce the halogen and methyl substituents onto the quinoline scaffold.

Researchers interested in synthesizing this compound may consider adapting procedures from the synthesis of structurally similar molecules, such as other halogenated 8-methylquinolines. It is important to note that Sigma-Aldrich provides this compound to early discovery researchers without collected analytical data, and the buyer assumes responsibility for confirming the product's identity and purity.[3]

Signaling Pathways and Biological Activity

Currently, there is no specific information available in published literature detailing the signaling pathways modulated by **7-Bromo-4-chloro-8-methylquinoline** or its comprehensive biological activity profile. As a halogenated quinoline, it belongs to a class of compounds known for a wide range of biological activities. Further research and screening are required to elucidate its potential therapeutic applications and mechanisms of action.

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